

# In-Depth Technical Guide: 3,5-Dimethoxyisonicotinaldehyde

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## Compound of Interest

Compound Name: 3,5-Dimethoxyisonicotinaldehyde

Cat. No.: B1302960

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## Introduction

**3,5-Dimethoxyisonicotinaldehyde** is a heterocyclic aromatic aldehyde. As a derivative of isonicotinaldehyde, it belongs to the pyridine family of compounds, which are known for their diverse biological activities. The presence of two methoxy groups on the pyridine ring at positions 3 and 5 influences the electron density of the aromatic system and the reactivity of the aldehyde functional group. This compound serves as a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents and other bioactive molecules. Its potential applications are noted in the fields of central nervous system (CNS) disorders and inflammatory conditions.

## Core Molecular Data

A summary of the key quantitative data for **3,5-Dimethoxyisonicotinaldehyde** is presented below. It is important to note that while the molecular weight, formula, and boiling point are available for the target compound, other specific experimental data such as melting point and detailed spectral analyses are not readily available in the reviewed literature. For comparative and illustrative purposes, data for the closely related compound, 3,5-dimethoxybenzaldehyde, is often more extensively documented.

Table 1: Quantitative Data for **3,5-Dimethoxyisonicotinaldehyde**

Property	Value	Source
Molecular Weight	167.16 g/mol	N/A
Chemical Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	N/A
CAS Number	204862-70-4	[1]
Boiling Point	319.6°C	N/A
Purity	97%	N/A

## Experimental Protocols

Detailed experimental protocols for the synthesis of **3,5-Dimethoxyisonicotinaldehyde** are not explicitly available in the public domain. However, general synthetic strategies for related dimethoxy aromatic aldehydes can be considered as a basis for a potential synthetic route. The following is a generalized, hypothetical protocol for the synthesis of a dimethoxy aromatic aldehyde, which could be adapted for **3,5-Dimethoxyisonicotinaldehyde**, likely starting from a corresponding dimethylpyridine precursor.

### Hypothetical Synthesis of an Aromatic Aldehyde via Oxidation

Objective: To synthesize an aromatic aldehyde from the corresponding methyl-substituted aromatic precursor.

#### Materials:

- Substituted methyl-aromatic compound (e.g., 3,5-dimethoxy-4-methylpyridine)
- Oxidizing agent (e.g., Selenium dioxide, Manganese dioxide, or Potassium permanganate)
- Appropriate solvent (e.g., Dioxane, Dichloromethane, or Toluene)
- Quenching agent (e.g., Sodium bisulfite solution)
- Extraction solvent (e.g., Ethyl acetate)
- Drying agent (e.g., Anhydrous sodium sulfate)

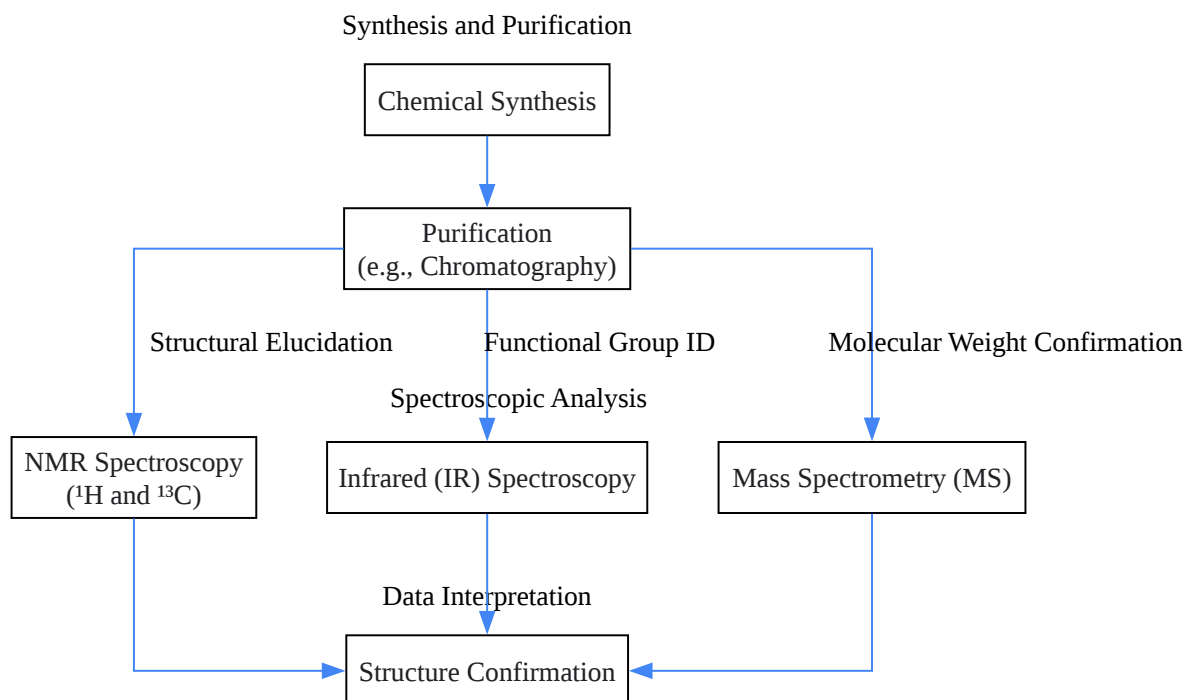
#### Procedure:

- The starting methyl-aromatic compound is dissolved in a suitable solvent in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- The oxidizing agent is added portion-wise to the stirred solution.
- The reaction mixture is heated to reflux for a specified period, and the progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is filtered to remove any solid residues.
- The filtrate is washed with a quenching agent and then with brine.
- The organic layer is separated, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure to yield the crude product.
- The crude aldehyde is then purified by a suitable method, such as column chromatography or recrystallization.

## Spectroscopic Analysis Workflow

The structural confirmation of a synthesized compound like **3,5-**

**Dimethoxyisonicotinaldehyde** would follow a standard analytical workflow. This involves a combination of spectroscopic techniques to elucidate the molecular structure and confirm its purity.

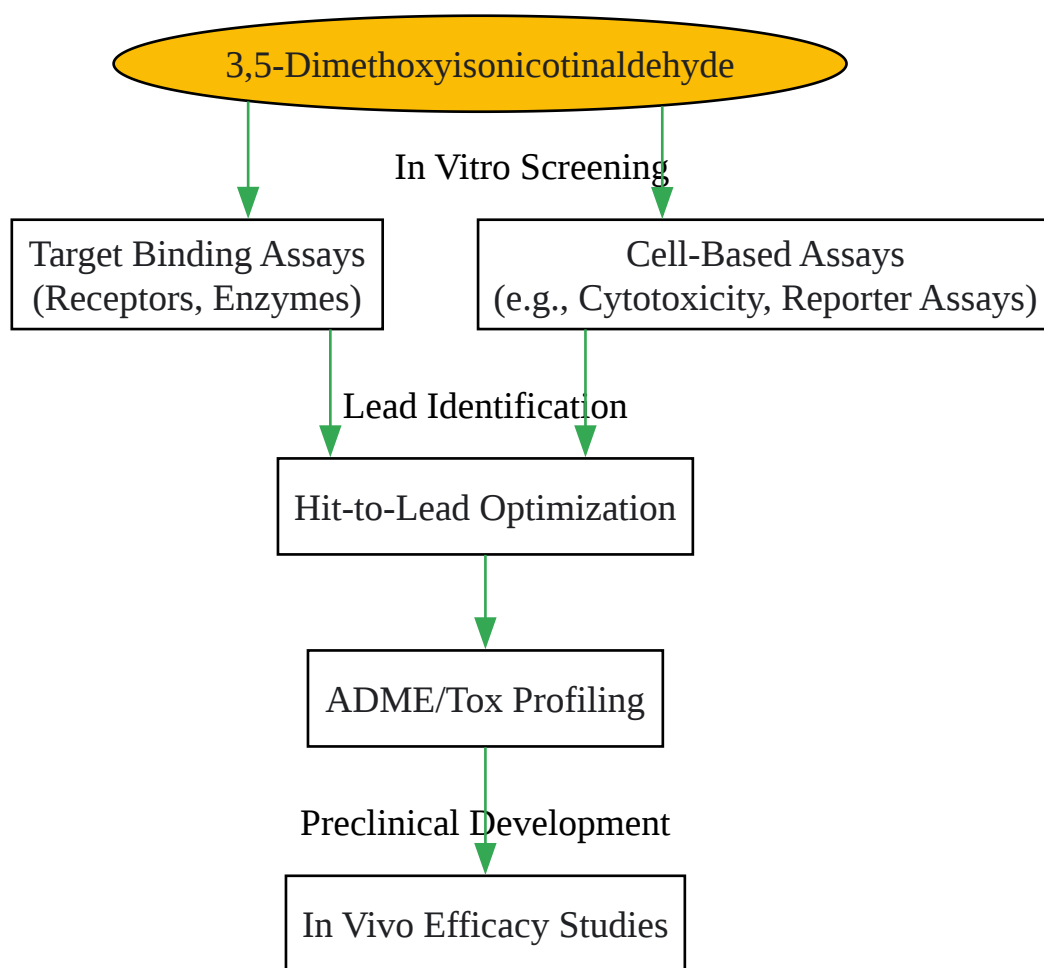


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Caption: General workflow for the synthesis and spectroscopic analysis of a chemical compound.

## Biological Activity and Signaling Pathways

While it is mentioned that **3,5-Dimethoxyisonicotinaldehyde** is utilized in the development of bioactive molecules for CNS disorders and inflammatory conditions, specific details on its biological targets and the signaling pathways it may modulate are not available in the current literature. Research in this area would likely involve screening the compound against a panel of receptors, enzymes, and other biological targets relevant to these disease areas. A generalized workflow for such a preliminary biological evaluation is depicted below.



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Caption: A generalized workflow for the biological evaluation of a novel chemical entity.

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## References

- 1. 204862-70-4 Cas No. | 3,5-Dimethoxyisonicotinaldehyde | Apollo  
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